

4-Chlorobenzamide CAS number and properties

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Compound of Interest

Compound Name: 4-Chlorobenzamide

Cat. No.: B146232

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An In-depth Technical Guide to **4-Chlorobenzamide**: CAS Number, Properties, Synthesis, and Biological Activity

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chlorobenzamide**, a halogenated aromatic amide of significant interest in medicinal chemistry and organic synthesis. This document details its chemical and physical properties, provides experimental protocols for its synthesis and characterization, and explores its known and potential biological activities.

Core Properties and Identification

4-Chlorobenzamide is a white to off-white crystalline solid at room temperature.^{[1][2]} Its core structure consists of a benzene ring substituted with both a chlorine atom and an amide functional group.^[1]

Table 1: Chemical Identifiers for **4-Chlorobenzamide**

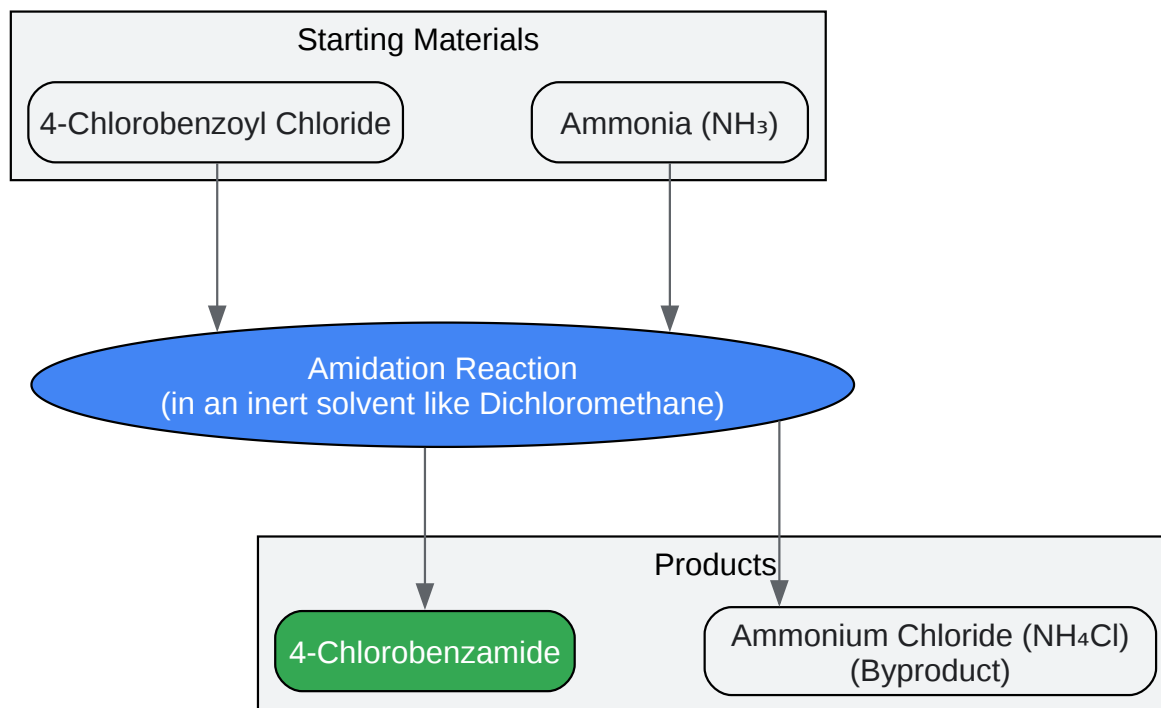
Identifier	Value
CAS Number	619-56-7[2][3][4][5]
Molecular Formula	C ₇ H ₆ ClNO[2][3][6][7]
IUPAC Name	4-chlorobenzamide[6]
Synonyms	p-Chlorobenzamide, Benzamide, 4-chloro-[4][6][7]
InChI Key	BLNVISNJTIRAHF-UHFFFAOYSA-N[8][9]
Canonical SMILES	<chem>C1=CC(=CC=C1C(=O)N)Cl</chem> [5][6]

Table 2: Physicochemical Properties of **4-Chlorobenzamide**

Property	Value
Molecular Weight	155.58 g/mol [3][5]
Appearance	White to off-white fine crystalline powder[1][4]
Melting Point	172-176 °C[4][10]
Boiling Point	290.2 ± 23.0 °C (Predicted)[4]
Density	~1.22 - 1.38 g/cm ³ (Estimate)[2][4]
Water Solubility	Low / Slightly soluble[1][2][4]
Organic Solvent Solubility	Soluble in ethanol, acetone, and chloroform[1][2]
pKa	15.71 ± 0.50 (Predicted)[4]

Synthesis and Purification

The most common and straightforward synthesis of **4-Chlorobenzamide** is the amidation of 4-chlorobenzoyl chloride. This reaction involves the treatment of the acyl chloride with ammonia.



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Caption: Synthetic pathway for **4-Chlorobenzamide**.

Experimental Protocol: Synthesis from 4-Chlorobenzoyl Chloride

This protocol describes the synthesis of **4-Chlorobenzamide** via the reaction of 4-chlorobenzoyl chloride with concentrated ammonium hydroxide.

Materials:

- 4-Chlorobenzoyl chloride
- Ammonium hydroxide (concentrated solution, e.g., 28-30%)
- Dichloromethane (DCM)

- Deionized water
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel
- Büchner funnel and filter paper

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-chlorobenzoyl chloride in dichloromethane. Cool the flask in an ice bath with continuous stirring.
- **Amidation:** Slowly add concentrated ammonium hydroxide dropwise to the stirred solution. A white precipitate of **4-Chlorobenzamide** will form.
- **Reaction Completion:** After the addition is complete, continue stirring the mixture in the ice bath for an additional 30 minutes, then allow it to warm to room temperature and stir for another 1-2 hours.
- **Work-up:** Transfer the reaction mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with deionized water and then with a saturated brine solution.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate. Filter off the drying agent.
- **Purification:** Remove the solvent (DCM) under reduced pressure using a rotary evaporator to yield crude **4-Chlorobenzamide**. The crude product can be further purified by recrystallization from a suitable solvent such as ethanol or an ethanol/water mixture.
- **Drying:** Dry the purified white solid in a vacuum oven.

Spectroscopic Characterization

The structure and purity of **4-Chlorobenzamide** are typically confirmed using various spectroscopic techniques.

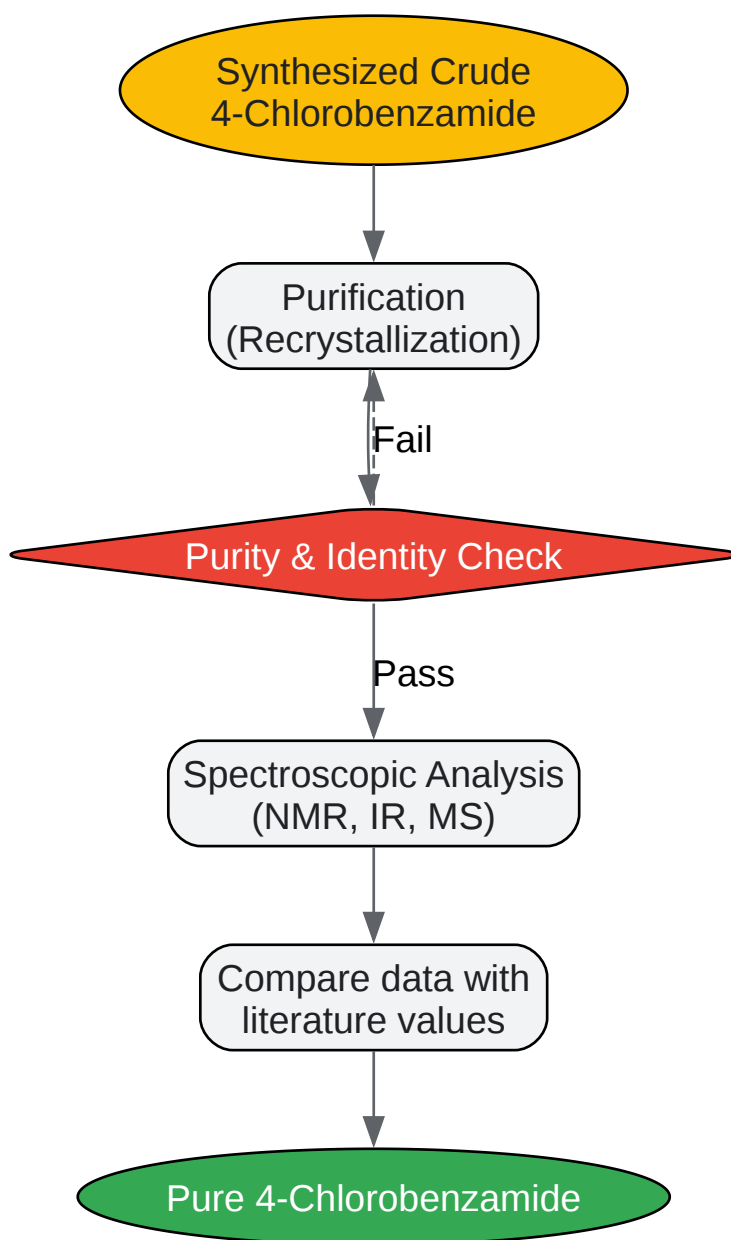
Table 3: Key Spectroscopic Data for **4-Chlorobenzamide**

Technique	Data
¹ H NMR	(DMSO-d ₆ , 400 MHz) δ (ppm): ~8.11 (br s, 1H, -NH), ~7.93 (d, 2H, Ar-H), ~7.54 (d, 2H, Ar-H), ~7.54 (br s, 1H, -NH)[8]
IR	Key peaks (cm ⁻¹): ~3400 & ~3200 (N-H stretch), ~1650 (C=O stretch, Amide I), ~1600 (N-H bend), ~1090 (C-Cl stretch)
MS (EI)	m/z: 155 (M ⁺), 139 ([M-NH ₂] ⁺), 111, 75[6]

Experimental Protocol: Characterization

Methodology:

- Nuclear Magnetic Resonance (NMR): Prepare a sample by dissolving 5-10 mg of **4-Chlorobenzamide** in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆). Acquire ¹H and ¹³C NMR spectra using a 400 MHz or higher spectrometer. Chemical shifts are reported in ppm relative to the residual solvent peak.
- Infrared (IR) Spectroscopy: Prepare a potassium bromide (KBr) pellet containing a small amount of the sample or use an Attenuated Total Reflectance (ATR) accessory. Record the spectrum over a range of 4000-400 cm⁻¹.
- Mass Spectrometry (MS): For Electron Ionization (EI) mass spectrometry, introduce a small amount of the sample into the instrument, typically via a direct insertion probe or after separation by Gas Chromatography (GC).



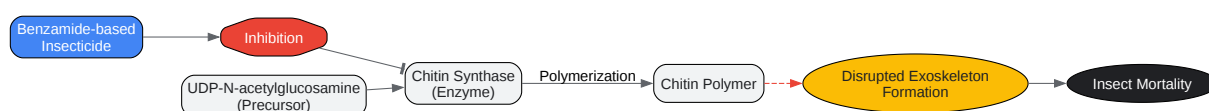
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Caption: Experimental workflow for purification and characterization.

Biological Activity and Potential Mechanisms of Action

While **4-Chlorobenzamide** itself is primarily used as a building block in the synthesis of more complex molecules, the benzamide scaffold is of significant interest in drug discovery.[3] Derivatives of **4-Chlorobenzamide** have been investigated for a range of biological activities.

- **Antimicrobial Activity:** **4-Chlorobenzamide** has shown potential antibacterial and antifungal properties.[3] The mechanism for related compounds is thought to involve the disruption of microbial cell integrity or the inhibition of essential enzymes.[11]
- **Insecticidal Activity:** A well-documented mechanism of action for some benzamide-based insecticides is the inhibition of chitin synthesis.[4] Chitin is a vital component of the insect exoskeleton, and its disruption is lethal, particularly during molting.
- **Anticancer and Anti-inflammatory Potential:** Preliminary studies on some benzamide derivatives suggest potential anti-cancer and anti-inflammatory effects, though research in this area is ongoing and the mechanisms are not fully elucidated.[3] For some related compounds, the anticancer activity may stem from the disruption of microtubule dynamics, leading to cell cycle arrest and apoptosis.[11]



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Caption: Proposed mechanism of action for related benzamide insecticides.

Safety and Handling

4-Chlorobenzamide is classified as harmful if swallowed and causes serious eye irritation.[6]

- **Hazard Codes:** H302 (Harmful if swallowed), H319 (Causes serious eye irritation)[5]
- **Precautionary Measures:** Standard laboratory safety protocols should be followed. This includes wearing personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Handling should be done in a well-ventilated area to avoid inhalation of the powder.
- **First Aid:** In case of eye contact, rinse cautiously with water for several minutes. If swallowed, call a poison control center or doctor. If on skin, wash with plenty of soap and water.

This guide serves as a foundational resource for professionals engaged in research and development involving **4-Chlorobenzamide**. The provided data and protocols are intended to facilitate its synthesis, characterization, and further investigation into its potential applications.

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